

Solubility Profile of Monoctyl Succinate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Monoctyl succinate*

Cat. No.: *B8714889*

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Introduction

Monoctyl succinate is a monoester of succinic acid, a molecule of increasing interest in various chemical and pharmaceutical applications. Its structure, possessing both a hydrophilic carboxylic acid group and a lipophilic octyl chain, imparts surfactant-like properties and influences its solubility in different media.[1][2] This technical guide provides an in-depth overview of the solubility characteristics of **monoctyl succinate** in organic solvents, outlines a detailed experimental protocol for its quantitative determination, and presents a logical workflow for solubility testing. While specific quantitative solubility data for **monoctyl succinate** in a range of organic solvents is not readily available in published literature, this guide equips researchers with the foundational knowledge and methodologies to generate such data.

A key indicator of its affinity for organic solvents is its calculated LogP (octanol-water partition coefficient) of 2.8.[3] This value suggests a significantly higher solubility in octanol than in water, predicting good solubility in a range of organic solvents.[3] Esters, in general, are known to be soluble in many organic solvents, particularly those that are less polar.[4]

Quantitative Solubility Data

As comprehensive quantitative solubility data for **monoctyl succinate** is not widely published, the following table is provided as a template for researchers to populate with their own

experimental findings. This structured format allows for the clear and direct comparison of solubility across different organic solvents at various temperatures.

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
Non-polar Solvents				
Hexane	25	Gravimetric		
Toluene	25	Gravimetric		
Polar Aprotic Solvents				
Acetone	25	Gravimetric		
Ethyl Acetate	25	Gravimetric		
Dichloromethane	25	Gravimetric		
Polar Protic Solvents				
Ethanol	25	Gravimetric		
Methanol	25	Gravimetric		
Isopropanol	25	Gravimetric		

Experimental Protocol for Solubility Determination

The following protocol details a standard laboratory procedure for determining the equilibrium solubility of **monooctyl succinate** in an organic solvent using the gravimetric method. This method is robust, widely applicable, and relies on the direct measurement of the mass of the dissolved solute.

3.1 Materials and Equipment

- **Monoctyl succinate** (high purity)

- Selected organic solvents (analytical grade)
- Analytical balance (readable to ± 0.0001 g)
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Evaporating dish or pre-weighed beaker
- Drying oven or vacuum desiccator
- Vortex mixer

3.2 Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **monooctyl succinate** to a vial. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Add a known volume (e.g., 5 mL) of the desired organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is fully saturated. Gentle agitation should be maintained throughout this period.
- Sample Withdrawal and Filtration:

- After equilibration, allow the vial to stand undisturbed for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Attach a syringe filter to the syringe and dispense the solution into a pre-weighed evaporating dish or beaker. This step is critical to remove any undissolved solid particles.

- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **monooctyl succinate** (a temperature below its boiling point is recommended). Alternatively, a vacuum desiccator can be used for more gentle drying.
 - Once all the solvent has evaporated, allow the evaporating dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the evaporating dish containing the dried **monooctyl succinate** on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **monooctyl succinate** by subtracting the initial mass of the empty evaporating dish from the final mass.
 - Determine the solubility in g/100 mL using the following formula: Solubility (g/100 mL) =
$$\frac{\text{Mass of dissolved } \text{monoctyl succinate (g)}}{\text{Volume of solvent used for extraction (mL)}} \times 100$$
 - To calculate the molar solubility (mol/L), use the molecular weight of **monoctyl succinate** (230.30 g/mol).

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the experimental protocol for determining the solubility of **monoctyl succinate**.



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Caption: Workflow for determining the solubility of **monoctyl succinate**.

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